

# Technical Guide: 1-Butyl-1-methylpiperidinium Bis(trifluoromethylsulfonyl)imide ([Bmpip][NTf2])

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## Compound of Interest

Compound Name: [Bmpip][NTf2]

Cat. No.: B1631736

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Document ID: IL-BPNT-TG-2025 Version: 1.0 Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

This document provides a comprehensive technical overview of the ionic liquid 1-Butyl-1-methylpiperidinium Bis(trifluoromethylsulfonyl)imide, commonly abbreviated as [Bmpip][NTf2]. This material is recognized for its favorable properties, including high thermal stability, a wide electrochemical window, and utility as a solvent and electrolyte in various advanced applications. This guide details its chemical structure, physicochemical properties, experimental protocols for its synthesis and characterization, and logical workflows pertinent to its production and analysis.

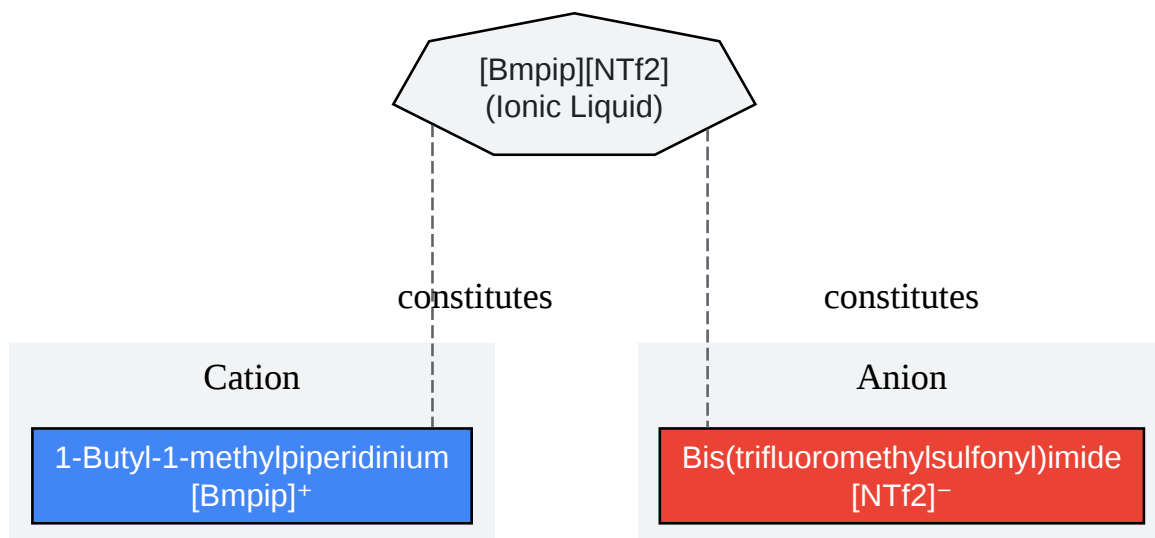
## Chemical Identity and Structure

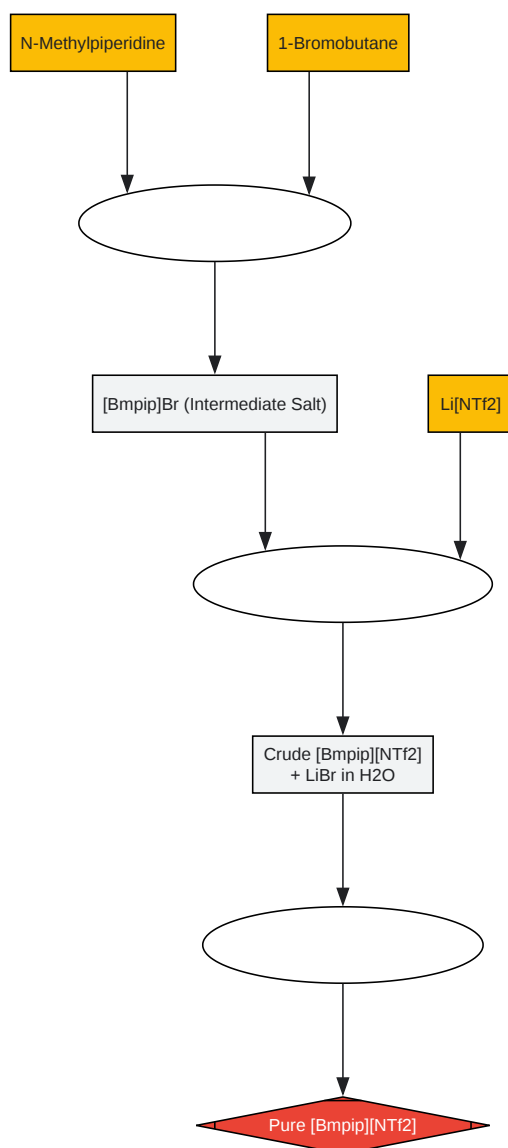
[Bmpip][NTf2] is an organic salt consisting of a discrete cation and anion. Its properties are a composite of the characteristics of these two ions.

- Full Chemical Name: 1-Butyl-1-methylpiperidinium bis(trifluoromethylsulfonyl)imide[1]
- Common Synonyms: [Bmpip][NTf2], PP14TFSI[2]
- CAS Number: 623580-02-9[1][2]

- Molecular Formula:  $C_{12}H_{22}F_6N_2O_4S_2$  [\[1\]](#)[\[2\]](#)
- Molecular Weight: 436.43 g/mol [\[2\]](#)

The ionic liquid is composed of the 1-Butyl-1-methylpiperidinium ([Bmpip]<sup>+</sup>) cation and the Bis(trifluoromethylsulfonyl)imide ([NTf<sub>2</sub>]<sup>-</sup>) anion.





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## References

- 1. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]

- 2. Charge Transport and Glassy Dynamics in Blends Based on 1-Butyl-3-vinylbenzylimidazolium Bis(trifluoromethanesulfonyl)imide Ionic Liquid and the Corresponding Polymer [mdpi.com]
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